

In-Depth Technical Guide on the Solubility of Amino-PEG9-Boc

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Compound of Interest

Compound Name: Amino-PEG9-Boc

Cat. No.: B605476

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This technical guide provides a detailed overview of the solubility characteristics of **Amino-PEG9-Boc**, a heterobifunctional PEG linker crucial in bioconjugation, drug delivery, and proteomics. Due to the limited availability of specific quantitative solubility data in public literature, this guide summarizes the available qualitative data and furnishes a comprehensive, adaptable experimental protocol for determining its solubility in various solvents.

Core Concepts of Amino-PEG9-Boc Solubility

Amino-PEG9-Boc, also known as Boc-NH-PEG9-CH₂CH₂NH₂, possesses a structure that dictates its solubility profile. The molecule incorporates a hydrophilic polyethylene glycol (PEG) spacer, a protected amine group (Boc), and a free amine group. The PEG chain significantly enhances solubility in aqueous and polar organic solvents. The Boc protecting group, being somewhat nonpolar, can influence its solubility in certain organic media.

Data Presentation: Qualitative Solubility of Amino-PEG9-Boc

The following table summarizes the known qualitative solubility of **Amino-PEG9-Boc** in common laboratory solvents based on information from various chemical suppliers.^{[1][2]} It is important to note that these are general descriptions and the actual solubility can be influenced by factors such as purity, temperature, and the presence of other solutes.

Solvent	Type	Reported Solubility
Water	Protic	Soluble[1]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble[1][2]
Dimethylformamide (DMF)	Polar Aprotic	Soluble[1][2]
Dichloromethane (DCM)	Chlorinated	Soluble[1][2]
Tetrahydrofuran (THF)	Ether	Soluble[2]
Acetonitrile	Polar Aprotic	Soluble[2]

Experimental Protocol: Determination of Amino-PEG9-Boc Solubility

The following is a generalized experimental protocol for the quantitative determination of **Amino-PEG9-Boc** solubility. This protocol can be adapted based on the specific laboratory equipment and desired precision.

Objective: To determine the saturation solubility of **Amino-PEG9-Boc** in a specific solvent at a controlled temperature.

Materials:

- **Amino-PEG9-Boc**
- Solvent of interest (e.g., Water, DMSO, DMF, DCM)
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Thermostatic shaker or incubator
- Centrifuge

- Pipettes and tips
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD) or another suitable analytical instrument for quantification.

Methodology:

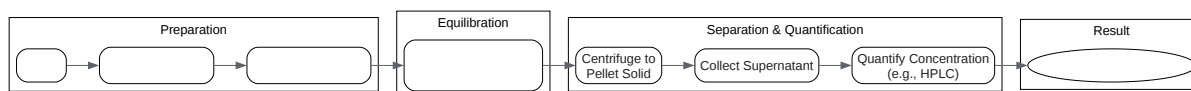
- Preparation of Stock Solution (for calibration curve):
 - Accurately weigh a known amount of **Amino-PEG9-Boc** and dissolve it in the solvent of interest to prepare a stock solution of a known concentration.
 - Prepare a series of calibration standards by serial dilution of the stock solution.
- Sample Preparation for Solubility Determination:
 - Add an excess amount of **Amino-PEG9-Boc** to a known volume of the solvent in a vial. The goal is to create a saturated solution with undissolved solid remaining.
 - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Allow the solution to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the maximum amount of solute has dissolved. The solution should be continuously agitated during this time.
- Separation of Saturated Solution:
 - After equilibration, centrifuge the vial at a high speed to pellet the undissolved solid.
 - Carefully collect an aliquot of the supernatant (the clear, saturated solution) without disturbing the solid pellet.

- Quantification:

- Dilute the collected supernatant with the solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted sample and the calibration standards using a suitable analytical method (e.g., HPLC).
- Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standards.
- Determine the concentration of **Amino-PEG9-Boc** in the diluted supernatant from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **Amino-PEG9-Boc** in the solvent by multiplying the determined concentration by the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

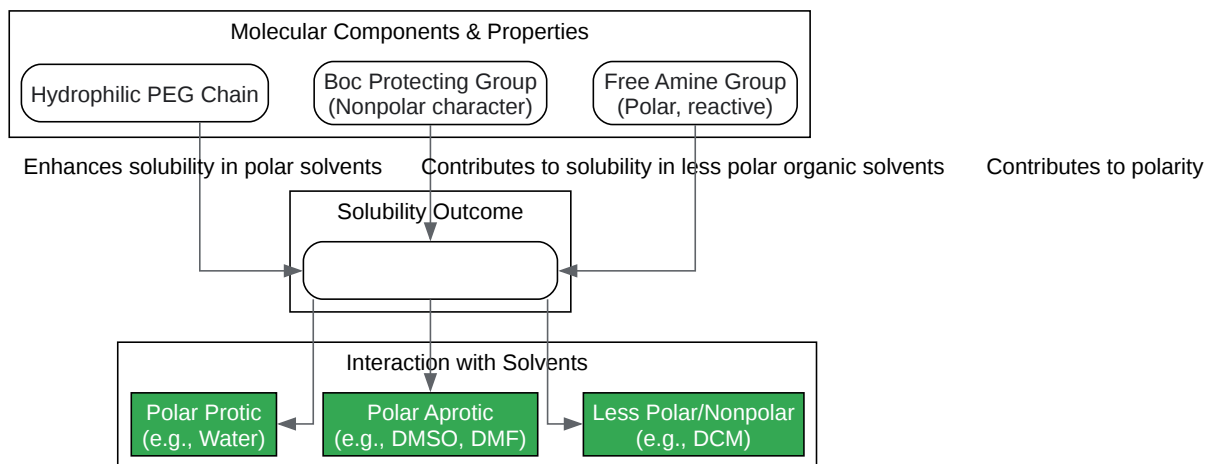
Mandatory Visualization

The following diagrams illustrate key aspects of working with **Amino-PEG9-Boc**.



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Caption: Experimental workflow for determining the solubility of **Amino-PEG9-Boc**.



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Caption: Logical relationship between the molecular structure of **Amino-PEG9-Boc** and its solubility.

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References

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- 2. Boc-amino-PEG9-amine - Conju-Probe: Enable Bioconjugation [conju-probe.com]
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